

Personal protective equipment for handling Ripk2-IN-5

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Compound of Interest

Compound Name: *Ripk2-IN-5*

Cat. No.: *B12366214*

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Essential Safety and Handling Guide for Ripk2-IN-5

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Ripk2-IN-5**. The following procedures are designed to ensure the safe handling, storage, and disposal of this potent kinase inhibitor.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Ripk2-IN-5** are summarized in the table below.

Property	Value	Source
Molecular Weight	354.43 g/mol	[1]
CAS Number	2885227-09-6	[1][2]
IC50 (RIPK2)	5.1 nM	[2]
Appearance	Solid (Off-white to light yellow)	[1]
Solubility	DMSO: 116.67 mg/mL (329.18 mM)	[1][3]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	[1]
Storage (In solvent)	-80°C for 6 months, -20°C for 1 month	[1][2]
Stability	Moderate stability in human liver microsomes.	[2][3]

Operational Plan: Personal Protective Equipment (PPE)

Due to the potent nature of **Ripk2-IN-5**, a comprehensive approach to personal protection is mandatory to prevent exposure through inhalation, skin contact, or ingestion.

Engineering Controls:

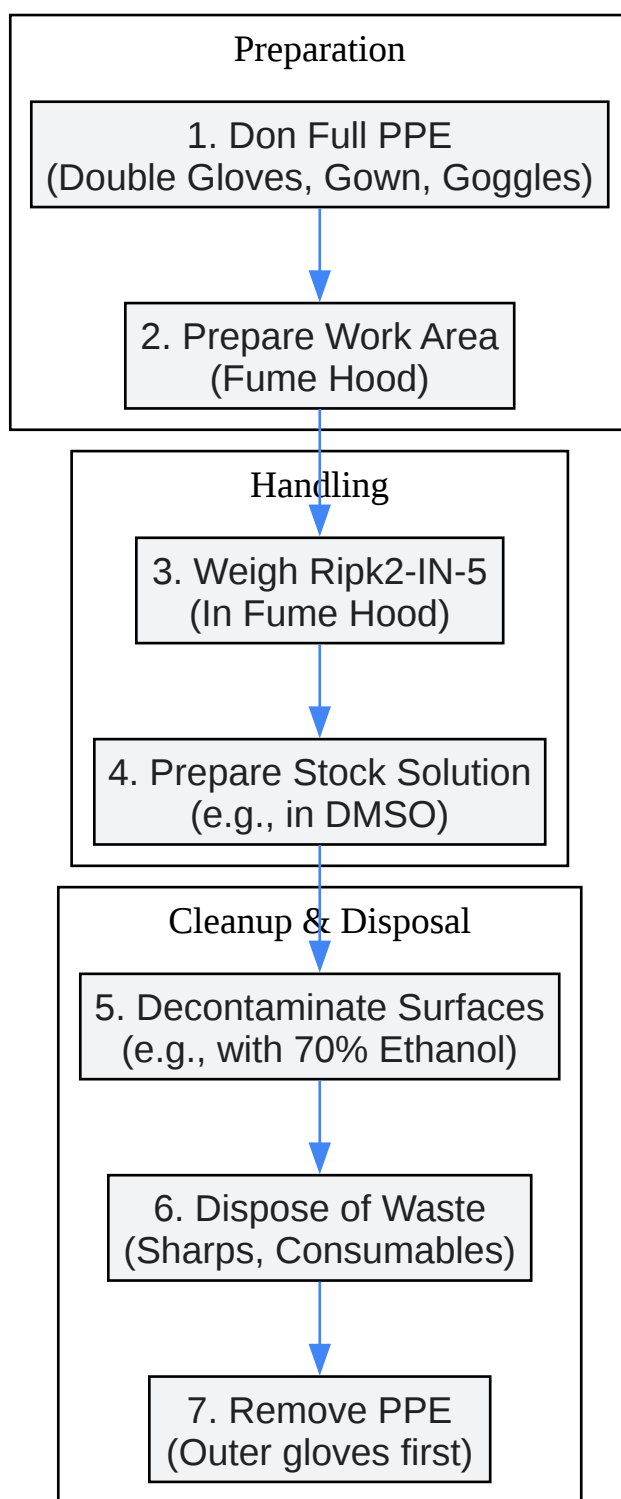
- Primary: All handling of **Ripk2-IN-5** powder should be conducted in a certified chemical fume hood or a powder containment hood to minimize inhalation risk.
- Secondary: Ensure a well-ventilated laboratory environment. An eyewash station and safety shower must be readily accessible.

Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles with side shields are required at all times. A face shield should be worn over safety goggles when there is a risk of splashing.

- **Hand Protection:** Wear two pairs of nitrile gloves. The outer glove should be removed and disposed of immediately after handling the compound. Change gloves frequently, and always before leaving the work area.
- **Body Protection:** A lab coat with long sleeves and a solid front must be worn. Ensure cuffs are tucked into the inner pair of gloves.
- **Respiratory Protection:** For weighing and handling of the powder outside of a containment hood, a NIOSH-approved respirator with a particulate filter (N95 or higher) is recommended.

Experimental Workflow for Handling Ripk2-IN-5



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Figure 1: Experimental workflow for the safe handling of **Ripk2-IN-5**.

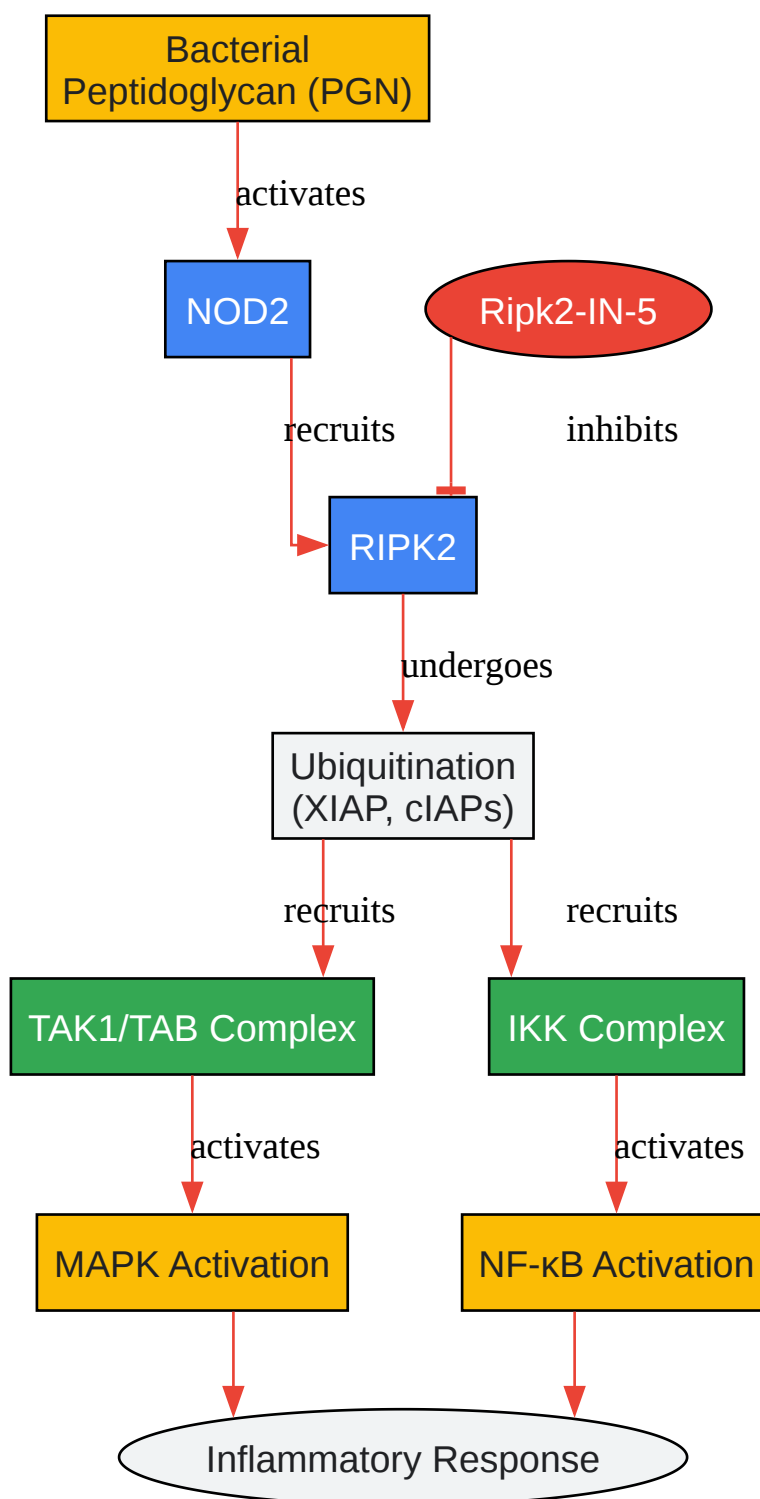
Disposal Plan

Proper disposal of **Ripk2-IN-5** and associated waste is critical to prevent environmental contamination and accidental exposure.

- Solid Waste:
 - All disposable materials that have come into contact with **Ripk2-IN-5** (e.g., gloves, weigh boats, pipette tips) should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:
 - Solutions containing **Ripk2-IN-5** should be collected in a designated, sealed, and labeled hazardous waste container. Do not dispose of down the drain.
- Decontamination:
 - All surfaces and equipment should be decontaminated after use. A suitable solvent (e.g., 70% ethanol) should be used to wipe down surfaces, and the cleaning materials should be disposed of as hazardous waste.

NOD2-RIPK2 Signaling Pathway

Ripk2-IN-5 is a potent inhibitor of Receptor-Interacting serine/threonine-Protein Kinase 2 (RIPK2), a key component of the NOD-like receptor signaling pathway. Understanding this pathway is crucial for contextualizing the inhibitor's mechanism of action.



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Figure 2: Simplified NOD2-RIPK2 signaling pathway and the point of inhibition by **Ripk2-IN-5**.

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